

Personal protective equipment for handling 3-(4-Aminophenyl)propionic acid

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Compound of Interest

Compound Name: 3-(4-Aminophenyl)propionic acid

Cat. No.: B1265867

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Essential Safety and Handling Guide for 3-(4-Aminophenyl)propionic acid

This guide provides immediate and essential safety protocols for laboratory personnel, researchers, and drug development professionals handling **3-(4-Aminophenyl)propionic acid** (CAS No. 2393-17-1). Adherence to these procedures is critical for ensuring personal safety and proper logistical management.

Hazard Identification and Personal Protective Equipment (PPE)

3-(4-Aminophenyl)propionic acid is classified as a substance that causes skin irritation, serious eye irritation, and may cause respiratory irritation.^{[1][2][3]} The signal word for this chemical is "Warning".^[2]

Quantitative Data Summary

Property	Value	Reference
CAS Number	2393-17-1	[1][2]
Molecular Formula	C9H11NO2	[4][5]
Molecular Weight	165.19 g/mol	[4][5]
Melting Point	133-137 °C (271-279 °F)	[1]
Hazard Classifications	Skin Irrit. 2, Eye Irrit. 2, STOT SE 3	[2]
Storage Class Code	11 - Combustible Solids	[2]

Recommended Personal Protective Equipment (PPE)

To mitigate exposure risks, the following PPE is mandatory when handling **3-(4-Aminophenyl)propionic acid**:

- Eye and Face Protection: Wear safety glasses with side-shields or chemical safety goggles. [1] Ensure they meet OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.
- Skin Protection: Chemical-resistant gloves (e.g., nitrile rubber) are required. [2][3] Always wear a lab coat or protective clothing to prevent skin contact. [3][6] Contaminated clothing should be removed immediately and washed before reuse. [1][7][8]
- Respiratory Protection: Use a dust mask type N95 (US) or equivalent respirator, especially when handling the solid form to avoid inhaling dust particles. [2] Work should be conducted in a well-ventilated area or outdoors. [1][7][8]

Operational and Disposal Plans

Handling and Storage:

- Avoid breathing dust, fumes, gas, mist, vapors, or spray. [1][7][8]
- Wash hands and any exposed skin thoroughly after handling. [1][7][8]

- Keep containers tightly closed in a dry, cool, and well-ventilated place.[1][7][8]
- Store locked up.[1]

Disposal Plan:

- Dispose of contents and containers to an approved waste disposal plant in accordance with local, regional, national, and international regulations.[1][7][8]
- Do not let the product enter drains.[1][9]

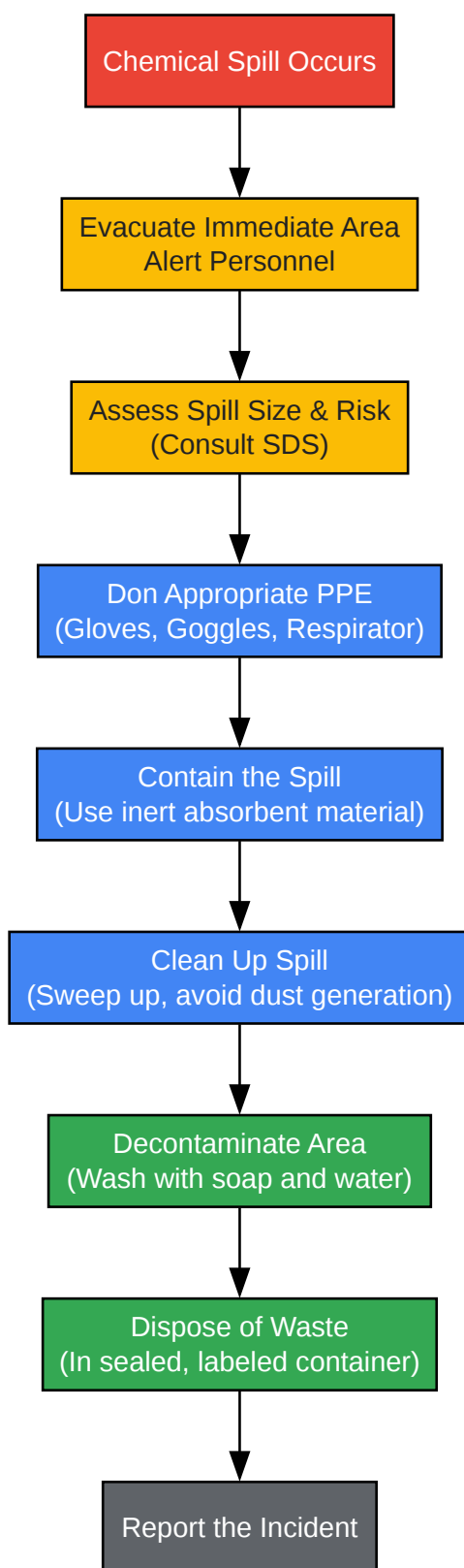
Emergency Procedures: First Aid Measures

In case of accidental exposure, follow these immediate first aid protocols:

- General Advice: Show the Safety Data Sheet to the doctor in attendance.[1]
- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. Call a POISON CENTER or doctor if you feel unwell.[1][7]
- In Case of Skin Contact: Take off immediately all contaminated clothing.[1] Wash the affected area with plenty of soap and water for at least 15 minutes.[1][7] If skin irritation occurs, get medical advice.[1]
- In Case of Eye Contact: Rinse cautiously with water for several minutes, also under the eyelids, for at least 15 minutes.[1][7][8] Remove contact lenses if present and easy to do. Continue rinsing.[1][7][8] If eye irritation persists, seek medical attention from an ophthalmologist.[1]
- If Swallowed: Clean your mouth with water and drink plenty of water afterwards.[7][8] Immediately make the victim drink water (two glasses at most). Consult a physician.[1]

Experimental Protocols: Chemical Spill Workflow

The following workflow provides a step-by-step guide for safely managing a spill of **3-(4-Aminophenyl)propionic acid**.



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Caption: Workflow for handling a chemical spill.

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